

# Data Presentation: Quantitative Performance of Thiol Detection Assays

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The following table summarizes the key quantitative performance metrics for various thiol detection assays, allowing for a direct comparison of their capabilities.

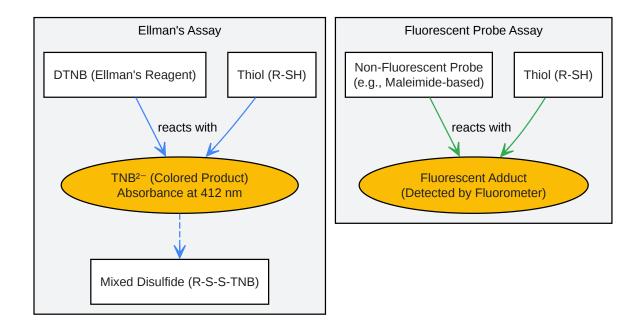


Feature	Ellman's Assay (DTNB)	Fluorescent Probes (e.g., Monobromobi mane, ThiolTracker™ , Maleimide- based)	HPLC-FLD (with Derivatization)	LC-MS/MS
Limit of Detection (LOD)	~3 µM[1]	10 nM - 0.2 μM[1][2]	Picomole level	As low as 0.01 ng/mL[3]
Linear Range	0.1 - 1.6 mM[1]	0 - 100 μM (representative) [1]	Varies with analyte and derivatizing agent	Wide, analyte- dependent
Reaction Time	15 - 30 minutes[1]	Seconds to 10 minutes[1]	Derivatization: 10 min to 1 hr; HPLC run: 10-30 min	Derivatization (if needed); LC run: <10 min[3]
Detection Method	Colorimetric (Absorbance at 412 nm)[1][4]	Fluorometric (various Ex/Em wavelengths)[1] [4]	Fluorescence Detection	Mass Spectrometry
Selectivity	General thiol detection[1]	Can be designed for high selectivity towards specific thiols (e.g., GSH, Cys)[1][2]	High, based on chromatographic separation and derivatization	Very high, based on mass-to- charge ratio and fragmentation pattern[3]
Live Cell Imaging	Not suitable[1]	Yes, enables visualization of thiols in live cells[1][2]	Not suitable	Not suitable

## **Signaling Pathways and Experimental Workflows**



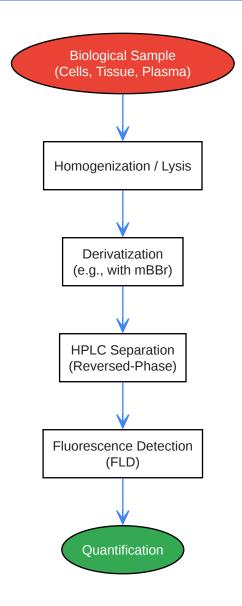
The diagrams below illustrate the fundamental reaction mechanisms and a general experimental workflow for the compared thiol detection assays.



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**Figure 1.** Reaction mechanisms of Ellman's assay and a generic fluorescent probe for thiol detection.





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